An In-depth Technical Guide to IR-820 Dye for Researchers

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Compound of Interest

Compound Name:	*IR-820*
CAS No.:	*172616-80-7*
Cat. No.:	*B1672171*

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IR-820 is a near-infrared (NIR) cyanine dye with significant applications in biomedical research, particularly in imaging and therapy.[1][2] Structurally similar to Indocyanine Green (ICG), **IR-820** offers a distinct chemical composition, featuring a chloro-cyclohexenyl ring in the center of its polymethine chain, which shifts its optical properties.[3] This guide provides a comprehensive overview of **IR-820**'s properties, experimental applications, and underlying mechanisms for professionals in drug development and scientific research.

Core Properties of IR-820

IR-820 is recognized for its strong absorption and fluorescence in the near-infrared spectrum, a region where biological tissues exhibit minimal light absorption and scattering.[4] This characteristic allows for deeper tissue penetration of light, making it an excellent candidate for in vivo applications.[3][4] Its utility is further enhanced by its ability to convert light energy into heat, a property leveraged in photothermal therapy.[5]

Table 1: Physicochemical and Optical Properties of **IR-820**

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Property	Value	Source(s)
Chemical Formula	$C_{46}H_{50}ClN_2NaO_6S_2$	[6][7][8]
Molecular Weight	849.47 g/mol	[6][7][8]
CAS Number	172616-80-7	[2][6][7]
Appearance	Brown to dark brown solid	[6]
Melting Point	>300 °C	[8]
Solubility	DMSO: 5 mg/mL (5.89 mM)	[2][6]
Max Excitation (λex)	~710-793 nm (Solvent dependent)	[4][6][9][10]
Max Emission (λem)	~820-829 nm (in water)	[4][6][9][10]
Absorption Peak (in serum)	~793 nm (red-shifted by ~143 nm vs. water)	[11]
Emission Peak (in serum)	~858 nm (red-shifted by ~29 nm vs. water)	[11]
Quantum Yield (QY)	0.313% (in water), 2.521% (in 10% FBS)	[11]

Note: Optical properties such as excitation and emission maxima can vary depending on the solvent and local environment (e.g., binding to proteins). For instance, binding to serum albumin in vivo significantly enhances its fluorescence emission.[7][11]

Key Applications and Methodologies

IR-820 is a versatile agent employed in fluorescence imaging, photothermal therapy, and photoacoustic imaging. Its effectiveness is often enhanced by encapsulation in nanocarriers, such as poly(lactic-co-glycolic acid) (PLGA) nanoparticles, which can improve stability and biocompatibility.[4][9][12]

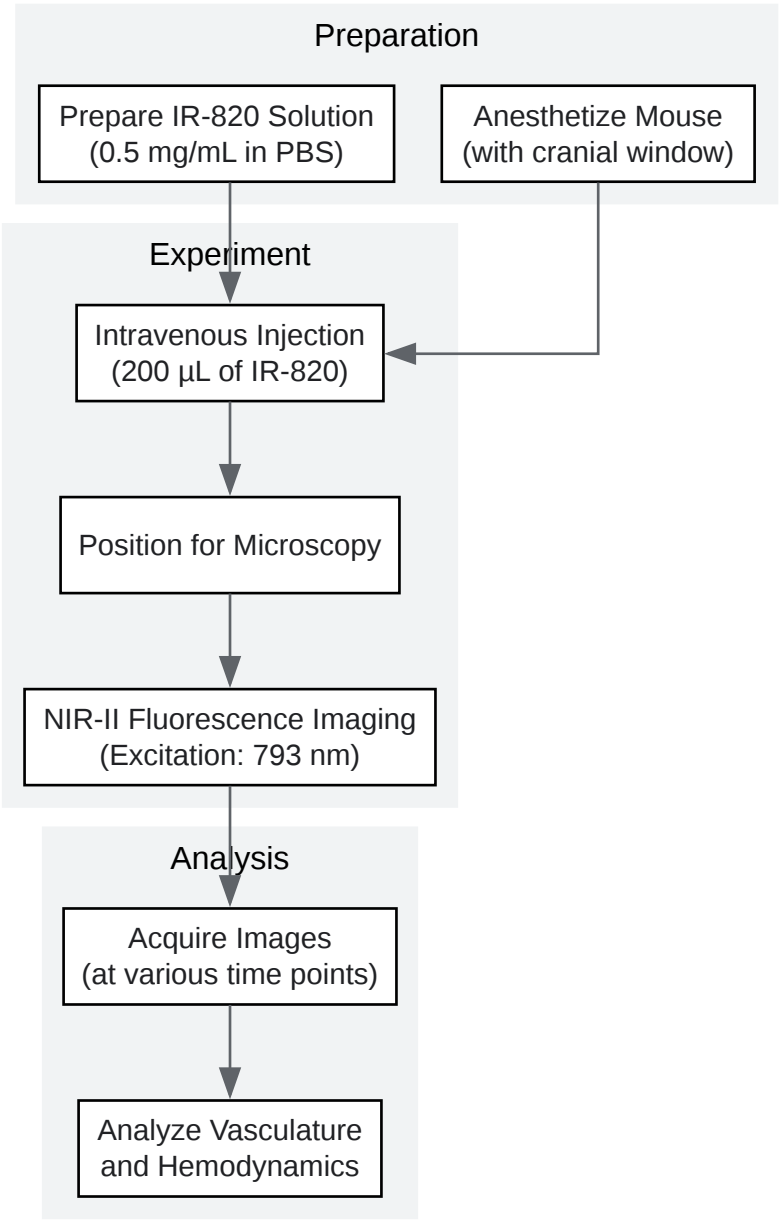
Near-Infrared (NIR) Fluorescence Imaging

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IR-820's fluorescence in both the NIR-I (700-900 nm) and NIR-II (900-1700 nm) windows enables high-resolution, deep-tissue imaging.[10][11] The dye's emission spectrum extends beyond 1200 nm, making it suitable for NIR-II imaging, which offers reduced autofluorescence and light scattering.[3][11] It has been successfully used for cerebrovascular imaging and visualizing tumors.[11]

- Animal Model: Prepare a mouse with a cranial window for brain imaging.[11]
- Reagent Preparation: Prepare a solution of **IR-820** at a concentration of 0.5 mg/mL in a suitable buffer like PBS.[11]
- Administration: Anesthetize the mouse and intravenously inject 200 µL of the **IR-820** solution.[11]
- Imaging Setup: Use a wide-field NIR-II fluorescence microscope equipped with a 793 nm excitation laser (e.g., at 20 mW/cm²) and an appropriate objective (e.g., 25x).[11]
- Image Acquisition: Immediately begin recording images at various time points post-injection to observe the dye's distribution and clearance through the cerebral vasculature. An exposure time of 50 ms is a typical starting point.[11]

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Workflow for In Vivo NIR-II Cerebrovascular Imaging.

Photothermal Therapy (PTT)

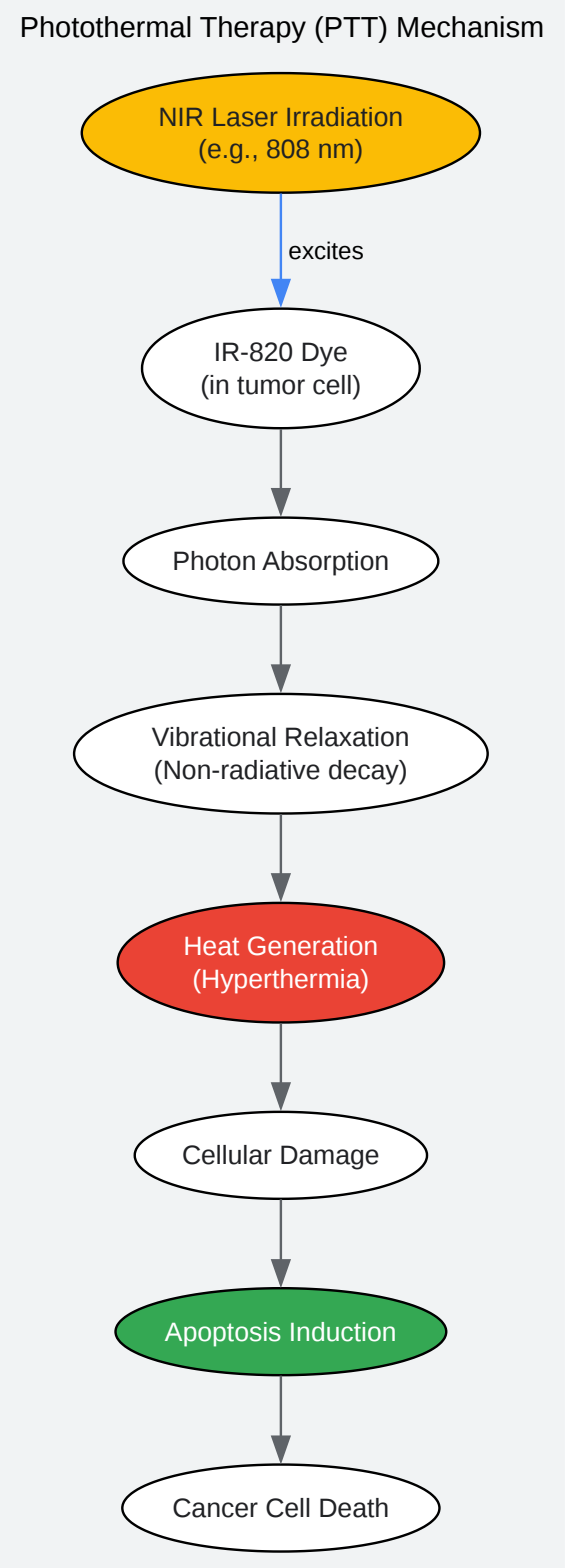
The core principle of PTT is the conversion of light into heat to induce localized hyperthermia, leading to the ablation of cancer cells. **IR-820** is an efficient photothermal agent that, upon irradiation with an NIR laser (typically around 800 nm), generates significant heat.[9][12] This

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process primarily induces apoptotic cell death, which is therapeutically preferable to necrosis as it avoids triggering a significant inflammatory response.[9][12]

- Cell Culture: Seed cancer cells (e.g., MDA-MB-231 or MCF-7) in a 24-well or 96-well plate at a density of 1-3 x 10^4 cells per well and incubate overnight.[9][12]
- Treatment: Treat cells with a specified concentration of **IR-820** or **IR-820**-loaded nanoparticles (e.g., 10-60 µM) for 4 hours.[9][12] Include control groups: no treatment, laser only, and dye only.
- Irradiation: Rinse the cells with PBS and replenish with fresh media. Irradiate the designated wells with an 808 nm continuous-wave laser at a power density of 2 W/cm^2 for 5 minutes.[12]
- Viability Assessment: After 24 hours of incubation post-irradiation, assess cell viability using a standard method like the MTT assay.[9][12][13]
- Mechanism Analysis (Optional): To confirm apoptosis, stain cells with Annexin V and Propidium Iodide (PI) and analyze via flow cytometry.[12]

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Signaling pathway for **IR-820** mediated photothermal cell death.

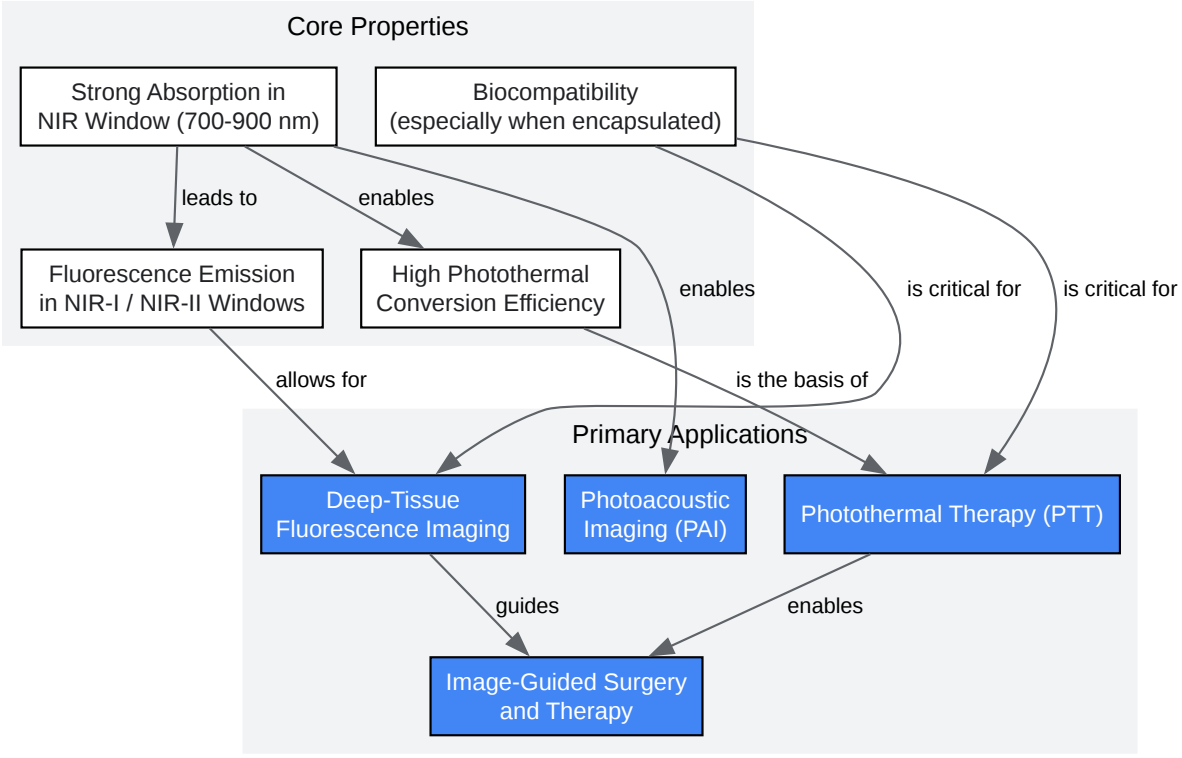
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Photoacoustic Imaging (PAI)

In addition to fluorescence and photothermal capabilities, **IR-820** can serve as a contrast agent for photoacoustic imaging. PAI is a hybrid imaging modality that combines the high contrast of optical imaging with the deep penetration of ultrasound. When **IR-820** absorbs pulsed laser light, it undergoes thermoelastic expansion, generating ultrasonic waves that can be detected to form an image. This has been demonstrated for visualizing tumor accumulation.[14][15]

Logical Framework of IR-820 Functionality

The utility of **IR-820** in diverse research applications stems directly from its fundamental optical and chemical properties. The relationship between these properties and their resulting applications is crucial for designing effective experiments.



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Logical relationship between **IR-820** properties and applications.

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References

- 1. apexbt.com [apexbt.com]
- 2. IR-820 | 172616-80-7 | MOLNOVA [molnova.com]
- 3. academic.oup.com [academic.oup.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. IR 820 stabilized multifunctional polycaprolactone glycol chitosan composite nanoparticles for cancer therapy - RSC Advances (RSC Publishing) DOI:10.1039/C5RA05997F [pubs.rsc.org]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medkoo.com [medkoo.com]
- 8. IR-820 Dye content 80 % | Sigma-Aldrich [sigmaaldrich.com]
- 9. Indocyanine-type Infrared-820 Encapsulated Polymeric Nanoparticle-Assisted Photothermal Therapy of Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor - PMC [pmc.ncbi.nlm.nih.gov]
- 12. IR820-loaded PLGA nanoparticles for photothermal therapy of triple-negative breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Effect of free IR820 and IR820-PLGA NPs on metabolic activity [bio-protocol.org]
- 14. researchgate.net [researchgate.net]
- 15. Recent development of near-infrared photoacoustic probes based on small-molecule organic dye - RSC Chemical Biology (RSC Publishing) DOI:10.1039/D0CB00225A [pubs.rsc.org]
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